

Crystal Structure of 2-Hydroxy-1-naphthoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hydroxy-1-naphthoic acid**

Cat. No.: **B147050**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **2-Hydroxy-1-naphthoic acid**, a key intermediate in the synthesis of azo dyes and a molecule of interest in medicinal chemistry. This document summarizes its crystallographic data, details the experimental protocols for its structure determination, and presents logical workflows relevant to its study.

Core Crystallographic Data

The crystal structure of **2-Hydroxy-1-naphthoic acid** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below. This data provides a foundational understanding of the solid-state conformation and packing of the molecule.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	
a	12.42 Å
b	4.98 Å
c	14.55 Å
β	108.5°
Volume of Unit Cell (V)	854.3 Å ³
Number of Molecules per Unit Cell (Z)	4
Calculated Density (ρc)	1.45 g/cm ³
Radiation	Cu Kα
Wavelength (λ)	1.5418 Å
R-factor	0.108

Molecular Structure and Hydrogen Bonding

The molecule is nearly planar, with the carboxyl group twisted slightly out of the plane of the naphthalene ring. A significant feature of the crystal structure is the presence of a strong intramolecular hydrogen bond between the hydroxyl group and the carbonyl oxygen of the carboxylic acid group. The molecules form centrosymmetric dimers through intermolecular hydrogen bonds between the carboxylic acid groups of adjacent molecules.

Experimental Protocols

The determination of the crystal structure of **2-Hydroxy-1-naphthoic acid** involved the following key experimental stages:

Crystal Growth

Single crystals suitable for X-ray diffraction were obtained by slow evaporation from a solution of **2-Hydroxy-1-naphthoic acid** in an appropriate solvent, such as ethanol or a mixture of ethanol and water. The process involves dissolving the compound in the solvent at an elevated temperature and allowing the solvent to evaporate slowly at room temperature over several days, leading to the formation of well-defined crystals.

X-ray Data Collection

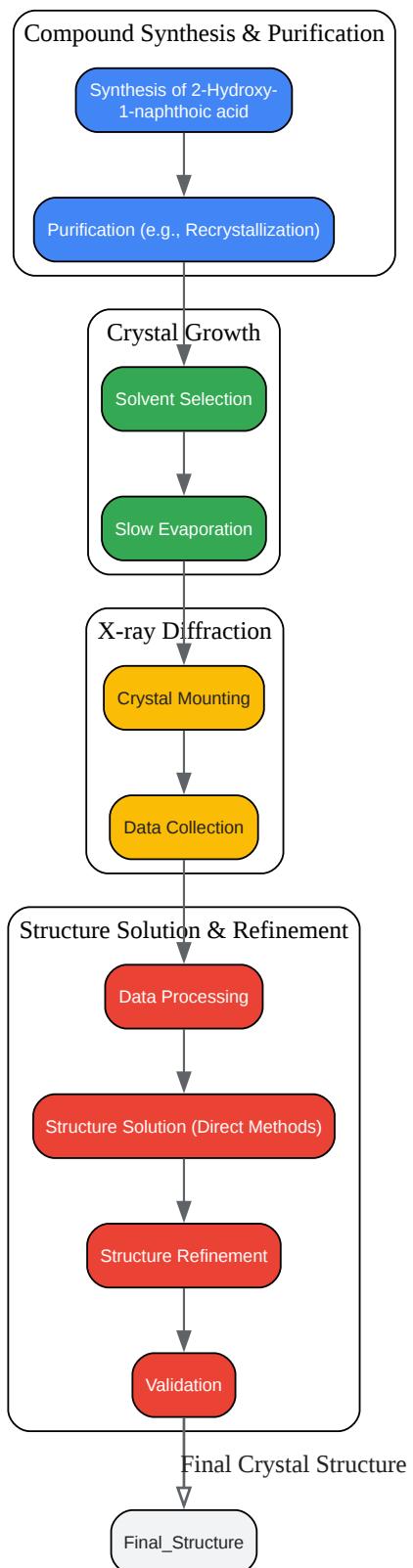
A single crystal of suitable size and quality was mounted on a goniometer head. The crystal was then placed in a stream of X-rays, typically from a copper or molybdenum source. The diffraction data were collected using a Weissenberg camera or a modern diffractometer. The intensities of the diffracted X-ray beams were recorded, and the unit cell parameters were determined from the positions of the diffraction spots.

Structure Determination and Refinement

The collected diffraction data were processed to yield a set of structure factors. The phase problem was solved using direct methods to obtain an initial model of the crystal structure. This model was then refined using least-squares methods. The refinement process involves adjusting the atomic coordinates and thermal parameters to minimize the difference between the observed and calculated structure factors, as indicated by the R-factor.

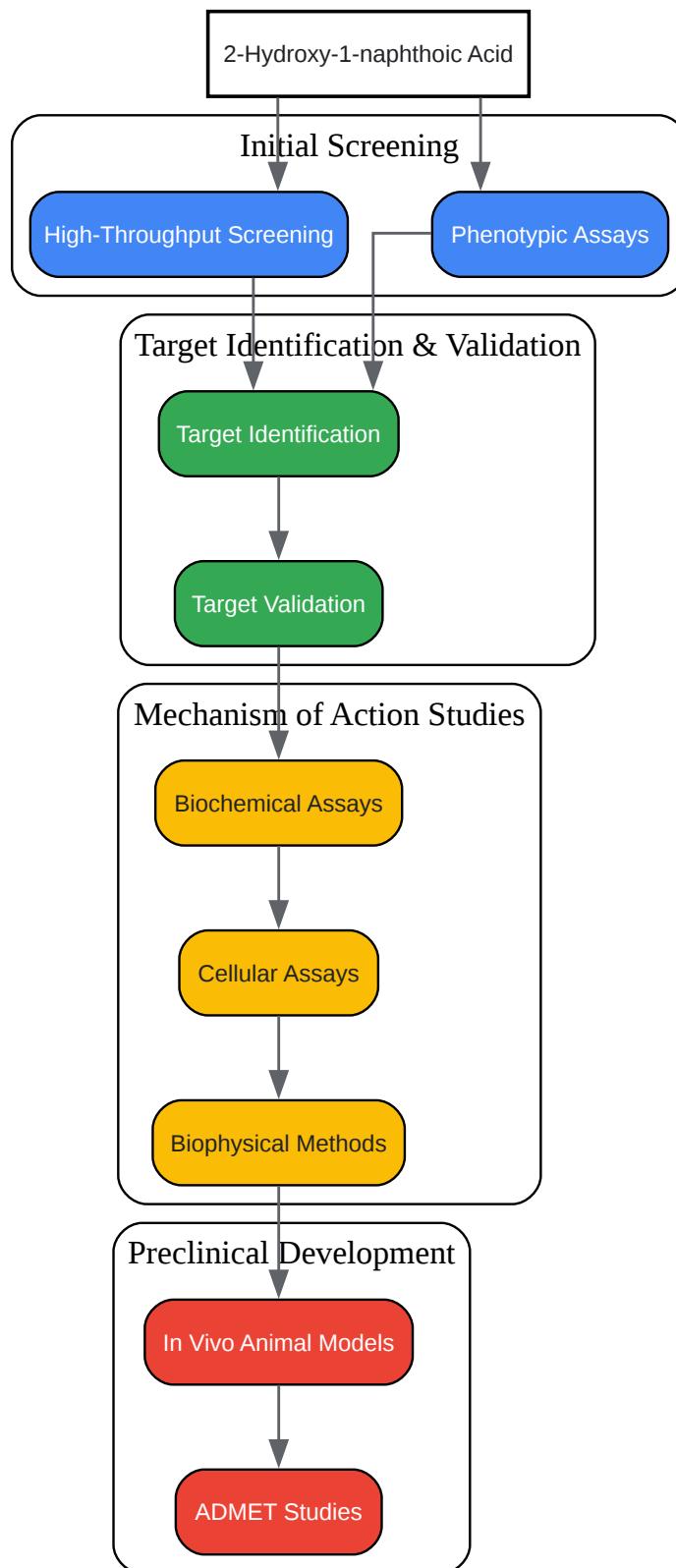
Visualized Workflows

The following diagrams illustrate the logical workflow for crystal structure determination and a general workflow for investigating the biological activity of a compound like **2-Hydroxy-1-naphthoic acid**.



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Workflow for Crystal Structure Determination.

[Click to download full resolution via product page](#)**General Workflow for Biological Activity Investigation.**

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com